

In-depth Technical Guide: 9 α ,11,12-Trihydroxydrim-7-en-6-one

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Compound of Interest

Compound Name: 9 α ,11,12-Trihydroxydrim-7-en-6-one

Cat. No.: B161496

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Disclaimer: Despite extensive searches of scientific literature and chemical databases, the primary research publication detailing the initial isolation and characterization of 9 α ,11,12-Trihydroxydrim-7-en-6-one could not be located. While several chemical suppliers list this compound and suggest a natural origin, the foundational scientific data required for a comprehensive technical guide, including detailed experimental protocols, quantitative data, and specific biological activities, is not presently available in the public domain. This document summarizes the available information on its putative source and the general context of related compounds.

Overview of 9 α ,11,12-Trihydroxydrim-7-en-6-one

9 α ,11,12-Trihydroxydrim-7-en-6-one is classified as a drimane-type sesquiterpenoid.^[1] This class of natural products is characterized by a bicyclic drimane skeleton. The structure of 9 α ,11,12-Trihydroxydrim-7-en-6-one is distinguished by hydroxyl groups at positions 9, 11, and 12, and a ketone group at position 6, with a double bond between carbons 7 and 8.

Putative Natural Source

Multiple chemical databases and commercial suppliers indicate that 9 α ,11,12-Trihydroxydrim-7-en-6-one can be isolated from the leaves and bark of *Drimys winteri*, a species of flowering plant in the Winteraceae family.^{[2][3]} This assertion, however, lacks direct citation to a peer-reviewed scientific article. Broader research on *Drimys winteri* confirms it as a rich source of various other drimane sesquiterpenoids, such as polygodial, drimenol, and isodrimeninol.

Some sources also suggest that drimane-type sesquiterpenes can be derived from certain fungi.^[1]

Due to the absence of the primary isolation paper, no verified quantitative data regarding the yield or concentration of 9 α ,11,12-Trihydroxydrim-7-en-6-one in *Drimys winteri* or any other natural source can be provided.

Experimental Protocols

The lack of the original scientific literature detailing the isolation of 9 α ,11,12-Trihydroxydrim-7-en-6-one makes it impossible to provide a specific and validated experimental protocol. However, a general workflow for the isolation of drimane sesquiterpenoids from a plant source like *Drimys winteri* can be conceptualized.

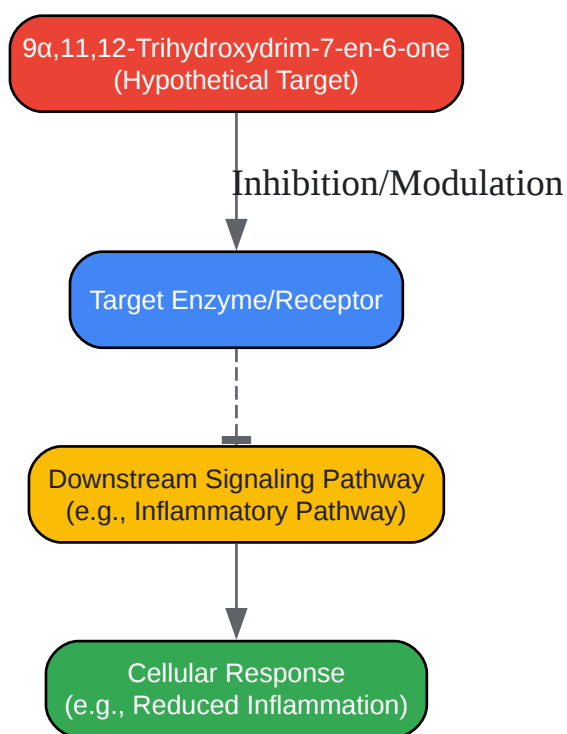
Caption: Generalized workflow for the isolation and identification of sesquiterpenoids.

Biological Activity and Signaling Pathways

There is currently no specific information in the scientific literature concerning the biological activity or the signaling pathways modulated by 9 α ,11,12-Trihydroxydrim-7-en-6-one. However, the broader class of drimane sesquiterpenoids isolated from *Drimys winteri* and other sources are known to exhibit a range of biological effects, including:

- Antifungal activity
- Antimicrobial activity
- Anti-inflammatory properties
- Antinociceptive (pain-reducing) effects

One vendor suggests that the mode of action for 9 α ,11,12-Trihydroxydrim-7-en-6-one may involve the modulation of enzymatic reactions within certain biological pathways.^[1] Without dedicated research on this specific compound, any discussion of its interaction with signaling pathways would be speculative. A hypothetical relationship based on the known activities of related compounds is depicted below.



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Caption: Hypothetical mechanism of action for a bioactive compound.

Conclusion

While 9 α ,11,12-Trihydroxydrim-7-en-6-one is commercially available and is associated with the natural source *Drimys winteri*, a thorough review of scientific literature did not yield the primary research necessary to construct a detailed technical guide. Key information regarding its isolation, quantitative data, and specific biological functions remains unelucidated in publicly accessible research. Further investigation is required to isolate and characterize this compound and to explore its potential therapeutic applications. Researchers interested in this molecule would likely need to perform foundational research to establish its properties.

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References

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